

Azelastine N-oxide: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: Azelastine N-oxide

CAS No.: 640279-88-5

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This guide provides an in-depth exploration of **Azelastine N-oxide**, a significant metabolite of the second-generation antihistamine, Azelastine. Designed for researchers, scientists, and drug development professionals, this document synthesizes current knowledge on the formation, analysis, and potential implications of this metabolite, highlighting areas of established science and identifying key knowledge gaps to guide future research.

Introduction to Azelastine and its Metabolic Fate

Azelastine is a potent H1-receptor antagonist widely used in the treatment of allergic rhinitis and conjunctivitis[1]. As a phthalazinone derivative, it exhibits a complex pharmacological profile that includes mast cell stabilization and anti-inflammatory effects, contributing to its clinical efficacy[2][3][4]. The therapeutic action of Azelastine is not solely attributed to the parent drug; its metabolites also play a crucial role in its overall pharmacokinetic and pharmacodynamic profile.

Upon administration, Azelastine undergoes extensive metabolism, primarily in the liver. The two major metabolic pathways are N-demethylation and N-oxidation. The N-demethylation pathway, catalyzed by cytochrome P450 (CYP) enzymes, particularly CYP3A4, CYP2D6, and to a lesser

extent, CYP1A2, leads to the formation of desmethylazelastine, the principal active metabolite of Azelastine[5][6]. This guide, however, will focus on the less-characterized but equally important N-oxidation pathway that results in the formation of **Azelastine N-oxide**.

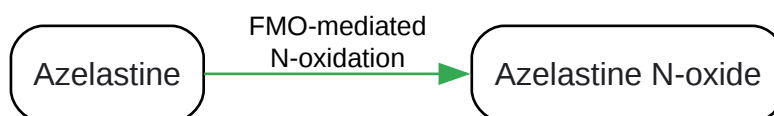
The Biotransformation of Azelastine to Azelastine N-oxide

The formation of **Azelastine N-oxide** is a key metabolic step that warrants careful consideration during drug development. Understanding the enzymatic processes involved is fundamental to predicting potential drug-drug interactions and inter-individual variability in Azelastine metabolism.

The Role of Flavin-Containing Monooxygenases (FMOs)

The metabolic N-oxidation of xenobiotics containing a tertiary alkylamino moiety, such as Azelastine, is primarily mediated by the Flavin-containing monooxygenase (FMO) system[7]. FMOs are a family of NADPH-dependent enzymes that catalyze the oxygenation of various nitrogen-, sulfur-, and phosphorus-containing compounds[8]. Unlike CYPs, FMOs are generally not readily induced or inhibited by other drugs, which may suggest a lower potential for drug-drug interactions via this metabolic pathway[8].

The proposed metabolic conversion of Azelastine to **Azelastine N-oxide** is depicted in the following diagram:



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Caption: Metabolic pathway of Azelastine to **Azelastine N-oxide**.

In Vitro Investigation of Azelastine N-oxidation

To experimentally validate the role of FMOs in Azelastine N-oxidation and to characterize the kinetics of this reaction, in vitro studies using human liver microsomes are essential.

- Materials:
 - Azelastine hydrochloride
 - **Azelastine N-oxide** reference standard
 - Pooled human liver microsomes (HLMs)
 - NADPH regenerating system (e.g., containing glucose-6-phosphate, glucose-6-phosphate dehydrogenase, and NADP+)
 - Potassium phosphate buffer (pH 7.4)
 - Heat-inactivated HLMs (control)
 - Chemical inhibitors of FMOs (e.g., methimazole) and CYPs (e.g., ketoconazole for CYP3A4)
 - Acetonitrile (for reaction quenching)
 - LC-MS/MS system
- Procedure:
 1. Prepare a stock solution of Azelastine in a suitable solvent (e.g., methanol or DMSO) and dilute to working concentrations in the incubation buffer.
 2. In a microcentrifuge tube, pre-incubate HLMs (final concentration typically 0.2-1.0 mg/mL) in potassium phosphate buffer at 37°C for 5 minutes.
 3. To investigate the specific enzymes involved, parallel incubations can be performed with:
 - Heat-inactivated HLMs to control for non-enzymatic degradation.
 - In the presence of an FMO inhibitor (e.g., methimazole) to assess the contribution of FMOs.

- In the presence of a pan-CYP inhibitor or specific CYP inhibitors to assess the contribution of CYPs.
- 4. Initiate the metabolic reaction by adding the NADPH regenerating system.
- 5. Incubate the mixture at 37°C with gentle shaking. Time points (e.g., 0, 5, 15, 30, 60 minutes) should be taken to determine the rate of metabolite formation.
- 6. Terminate the reaction at each time point by adding an equal volume of ice-cold acetonitrile.
- 7. Centrifuge the samples at high speed (e.g., 14,000 rpm for 10 minutes) to precipitate proteins.
- 8. Transfer the supernatant to a new tube for LC-MS/MS analysis.
- Data Analysis:
 - Quantify the formation of **Azelastine N-oxide** using a validated LC-MS/MS method.
 - Calculate the rate of formation of **Azelastine N-oxide**.
 - Compare the rate of formation in the presence and absence of inhibitors to determine the relative contribution of FMOs and CYPs.

Analytical Methodologies for Azelastine N-oxide Quantification

Accurate and sensitive quantification of **Azelastine N-oxide** in biological matrices is critical for pharmacokinetic and metabolism studies. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for this purpose due to its high selectivity and sensitivity.

LC-MS/MS Method for the Determination of Azelastine N-oxide in Human Plasma

While specific validated methods for **Azelastine N-oxide** are not extensively published, a robust method can be developed based on existing protocols for Azelastine and its other metabolites[7][9][10][11].

- Sample Preparation (Liquid-Liquid Extraction):

1. To 1 mL of human plasma, add an internal standard (IS) (e.g., a stable isotope-labeled **Azelastine N-oxide** or a structurally similar compound).
2. Add 5 mL of an organic extraction solvent (e.g., n-hexane:2-propanol, 97:3, v/v)[7][9].
3. Vortex for 10 minutes to ensure thorough mixing.
4. Centrifuge at 4000 rpm for 5 minutes to separate the layers.
5. Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
6. Reconstitute the residue in 150 µL of the mobile phase.

- Chromatographic Conditions:

- Column: A C18 reversed-phase column (e.g., YMC C8) is suitable for separation[7][9].
- Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous buffer (e.g., 5 mM ammonium acetate) and an organic solvent (e.g., acetonitrile)[7][9].
- Flow Rate: Typically in the range of 0.2-0.5 mL/min.
- Injection Volume: 5-10 µL.

- Mass Spectrometric Detection:

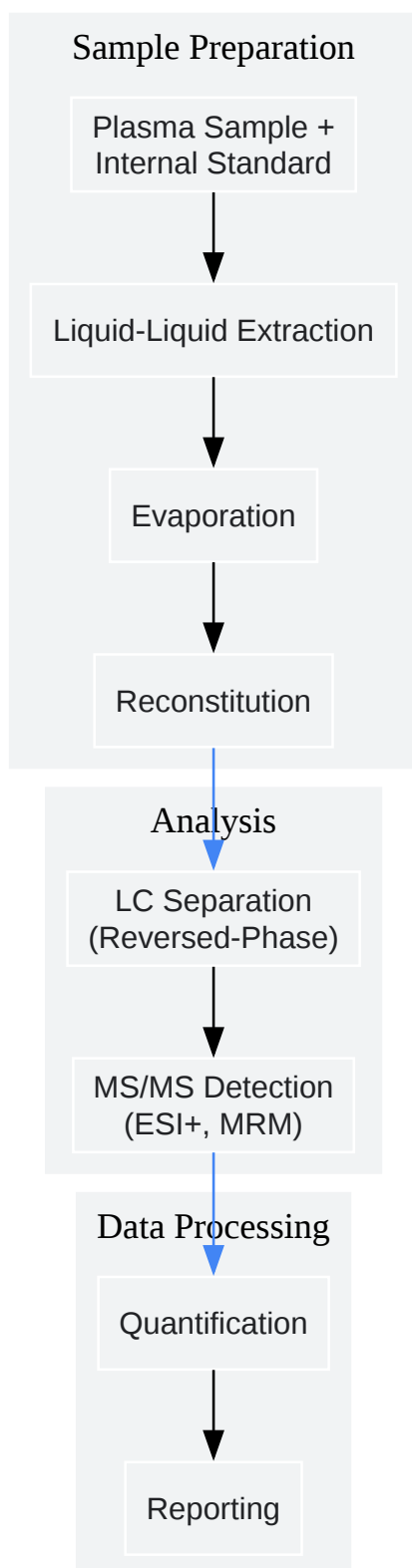
- Ionization Mode: Electrospray ionization (ESI) in positive mode is generally effective for Azelastine and its metabolites[7][9].
- MS/MS Transitions:

- **Azelastine N-oxide:** The precursor ion will be the protonated molecule $[M+H]^+$ at m/z 398.9 (based on a molecular weight of 397.9 g/mol)[\[12\]](#). The product ion would need to be determined by direct infusion of the **Azelastine N-oxide** standard, but a likely fragmentation would involve the loss of the N-oxide oxygen and subsequent fragmentation of the azepine ring.
- Internal Standard: The transitions for the IS will be specific to the chosen compound.
- Detection Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.

Method Validation

The developed LC-MS/MS method must be rigorously validated according to regulatory guidelines (e.g., FDA or EMA) for linearity, accuracy, precision, selectivity, stability, and matrix effects.

The following diagram illustrates a typical analytical workflow for the quantification of **Azelastine N-oxide**:



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Caption: Analytical workflow for **Azelastine N-oxide** quantification.

Pharmacological and Toxicological Profile of Azelastine N-oxide: A Knowledge Gap

A comprehensive understanding of the pharmacological activity and toxicological profile of **Azelastine N-oxide** is crucial for a complete safety and efficacy assessment of the parent drug. However, there is a significant lack of published data in this area.

Pharmacological Activity

While Azelastine is a potent H1-receptor antagonist, the affinity of **Azelastine N-oxide** for the H1 receptor has not been reported. Furthermore, the effects of this metabolite on mast cell stabilization and the release of inflammatory mediators are unknown. One study has reported that both N-oxides of Azelastine were found to be non-cytotoxic in Sulforhodamine B (SRB) assays, which is an in vitro method for assessing cell density and cytotoxicity[13]. However, this provides limited insight into its specific pharmacological actions.

Key Research Questions to Address:

- What is the binding affinity of **Azelastine N-oxide** for the H1 receptor compared to Azelastine and desmethylozelastine?
- Does **Azelastine N-oxide** possess mast cell stabilizing properties?
- Does **Azelastine N-oxide** modulate the release of inflammatory mediators such as histamine, leukotrienes, and cytokines?

Toxicological Profile

The in vivo toxicity of **Azelastine N-oxide** has not been well-characterized. While the non-cytotoxic finding from the SRB assay is a starting point, it does not provide information on potential organ-specific toxicity or other adverse effects following systemic exposure.

Key Research Questions to Address:

- What is the acute and chronic toxicity profile of **Azelastine N-oxide** in relevant animal models?

- Does **Azelastine N-oxide** have any off-target effects that could lead to adverse drug reactions?
- What is the potential for **Azelastine N-oxide** to be involved in drug-drug interactions, although FMO-mediated metabolism generally has a lower risk?

Synthesis and Characterization of Azelastine N-oxide Reference Standard

The availability of a high-purity **Azelastine N-oxide** reference standard is a prerequisite for conducting the analytical, pharmacological, and toxicological studies mentioned above.

Chemical Synthesis

Azelastine N-oxide can be synthesized by the direct oxidation of Azelastine. A common and effective method involves the use of hydrogen peroxide (H_2O_2) as the oxidizing agent[14].

- Materials:
 - Azelastine free base
 - Hydrogen peroxide (30% solution)
 - Suitable solvent (e.g., methanol or acetone)
 - Purification system (e.g., column chromatography or preparative HPLC)
 - Analytical instruments for characterization (NMR, MS, IR)
- Procedure:
 1. Dissolve Azelastine free base in the chosen solvent.
 2. Slowly add a stoichiometric excess of hydrogen peroxide to the solution at room temperature.
 3. Stir the reaction mixture for a sufficient period (e.g., 24-48 hours), monitoring the progress by TLC or LC-MS.

4. Upon completion, quench any remaining hydrogen peroxide (e.g., by adding a small amount of manganese dioxide).
 5. Remove the solvent under reduced pressure.
 6. Purify the crude product using column chromatography on silica gel or preparative HPLC to isolate **Azelastine N-oxide**.
- Characterization:
 - Confirm the structure of the synthesized **Azelastine N-oxide** using:
 - Mass Spectrometry (MS): To verify the molecular weight (397.9 g/mol)[\[12\]](#).
 - Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and the presence of the N-oxide group.
 - Infrared (IR) Spectroscopy: To identify the characteristic N-O stretching vibration.

Conclusion and Future Directions

Azelastine N-oxide is a notable metabolite of Azelastine, likely formed via FMO-mediated N-oxidation. While methods for its chemical synthesis and analytical quantification can be established based on existing knowledge, a significant gap exists in our understanding of its pharmacological and toxicological profile.

For a comprehensive assessment of the safety and efficacy of Azelastine, further research is imperative to:

- Elucidate the precise role of FMO isoforms in the N-oxidation of Azelastine.
- Develop and validate a sensitive and robust LC-MS/MS method for the routine quantification of **Azelastine N-oxide** in clinical samples.
- Characterize the pharmacological activity of **Azelastine N-oxide**, particularly its H1-receptor binding affinity and its effects on mast cells and inflammatory mediators.
- Conduct in vivo toxicity studies to establish the safety profile of **Azelastine N-oxide**.

Addressing these research questions will provide a more complete picture of the metabolic fate of Azelastine and the contribution of its N-oxide metabolite to its overall clinical profile, ultimately ensuring the continued safe and effective use of this important antiallergic medication.

References

- Yoo-Sin Park, Shin-Hee Kim, Young-Jae Kim, Seok-Chul Yang, Min-Ho Lee, Leslie M. Shaw, Ju-Seop Kang. (2010). Determination of Azelastine in Human Plasma by Validated Liquid Chromatography Coupled to Tandem Mass Spectrometry (LC-ESI/MS/MS) for the Clinical Studies. *International Journal of Biomedical Science*, 6(2), 120–127.
- Kempuraj, D., Papadopoulou, N., Lytinas, M., Huang, M., Kandere-Grzybowska, K., Madhappan, B., Boucher, W., Letourneau, R., Theoharides, T. C. (2002). Azelastine's inhibition of histamine and tryptase release from human umbilical cord blood-derived cultured mast cells as well as rat skin mast cell-induced vascular permeability: comparison with olopatadine. *Allergy and Asthma Proceedings*, 23(1), 45–51.
- Littlefield, J. H., & Kaliner, M. A. (1991). The interaction of azelastine with human lung histamine H1, beta, and muscarinic receptor-binding sites. *The Journal of Allergy and Clinical Immunology*, 87(5), 962–969.
- Park, J. H., Park, Y. S., Jhee, O. H., Lee, M. H., Kim, D. A., Shaw, L. M., & Kang, J. S. (2007). Pharmacokinetic and Bioequivalence Studies of Azelastine in Korean Healthy Volunteers using Validated LC-MS/MS Method. *Journal of Cancer Prevention*, 12(2), 84-91.
- Kempuraj, D., Huang, M., Kandere-Grzybowska, K., Basu, S., Boucher, W., Letourneau, R., Athanasiou, A., & Theoharides, T. C. (2003). Azelastine is more potent than olopatadine in inhibiting interleukin-6 and tryptase release from human umbilical cord blood-derived cultured mast cells. *Ophthalmologica. Journal International d'Ophtalmologie. International Journal of Ophthalmology. Zeitschrift fur Augenheilkunde*, 217(5), 349–354.
- Dr.Oracle. (2025, September 7). What is the mechanism of action for azelastine?
- Pivonka, J., Segelman, F. H., Hartman, C. A., Segl, W. E., Kucharczyk, N., & Sofia, R. D. (1987). Determination of azelastine and desmethy laz elastine in human plasma by high-performance liquid chromatography. *Journal of Chromatography*.
- Kempuraj, D., Huang, M., Kandere-Grzybowska, K., Basu, S., Boucher, W., Letourneau, R., Athanasiou, A., & Theoharides, T. C. (2003). Azelastine inhibits secretion of IL-6, TNF-alpha and IL-8 as well as NF-kappaB activation and intracellular calcium ion levels in normal human mast cells. *International Archives of Allergy and Immunology*, 132(3), 231–239.
- ResearchGate. (n.d.). Multiple pathways are responsible for the antiallergic effects of.... Retrieved January 16, 2026, from [\[Link\]](#).

- U.S. Food and Drug Administration. (2009, June 24). Pharmacology Review(s). Retrieved January 16, 2026, from [\[Link\]](#).
- BenchChem. (n.d.). **Azelastine N-Oxide** Impurity | CAS 640279-88-5.
- Kloidt, A., & Ziegler, A. (1993). Experimental studies on acute and chronic action of azelastine on nasal mucosa in guinea pigs, rats and dogs. *Arzneimittel-Forschung*, 43(11), 1215–1218.
- Ge, G. B., He, G., Li, L., Yang, L., & Hou, J. (2014). The Conduct of Drug Metabolism Studies Considered Good Practice (II): In Vitro Experiments. *Current Drug Metabolism*, 15(7), 646–665.
- Nakajima, M., Nakamura, S., Tokudome, S., Shimada, N., Yamazaki, H., & Yokoi, T. (1999). Azelastine N-demethylation by cytochrome P-450 (CYP)3A4, CYP2D6, and CYP1A2 in human liver microsomes: evaluation of approach to predict the contribution of multiple CYPs. *Drug Metabolism and Disposition*, 27(12), 1381–1391.
- Slack, R. J., Hart, K., & Clarke, G. D. (2011). In vitro characterisation of the duration of action of the Histamine-1 receptor antagonist azelastine. *pA2 Online*.
- Slack, R. J., Hart, K., & Clarke, G. D. (2011). In vitro characterisation of the duration of action of the histamine-1 receptor antagonist azelastine. *European Journal of Pharmacology*, 670(1), 240–246.
- Rendic, S., & Guengerich, F. P. (2021). Roles of selected non-P450 human oxidoreductase enzymes in protective and toxic effects of chemicals: review and compilation of reactions. *Archives of Toxicology*, 95(1), 1–49.
- PubChem. (n.d.). Azelastine. Retrieved January 16, 2026, from [\[Link\]](#).
- IJCRT. (2022). A review: Analytical method for determination of Azelastine Hcl in pharmaceutical dosage form.
- Patel, S. S. (n.d.). A Study on Forced Degradation Behavior of Some Drugs and Development of Stability Indicating Assay Methods.
- Wang, D. Y., & Baroody, F. M. (2018). Azelastine nasal spray inhibiting sympathetic function on human nasal mucosa in patients with allergy rhinitis*. *Rhinology*, 56(4), 384–390.
- Nakajima, M., Nakamura, S., Tokudome, S., Shimada, N., Yamazaki, H., & Yokoi, T. (1999). Inhibitory effects of azelastine and its metabolites on drug oxidation catalyzed by human cytochrome P-450 enzymes. *Drug Metabolism and Disposition*, 27(12), 1392–1398.
- Miners, J. O., & Knights, K. M. (2016). In Vitro Drug Metabolism Using Liver Microsomes. *Current Protocols in Pharmacology*, 74, 7.8.1–7.8.24.
- Radosz-Komoniewska, K., & Jankowska, A. (2021). The Multidirectional Effect of Azelastine Hydrochloride on Cervical Cancer Cells. *International Journal of Molecular Sciences*, 22(11),

5942.

- Hufsky, F., et al. (2020). The Anti-histamine Azelastine, Identified by Computational Drug Repurposing, Inhibits SARS-CoV-2 Infection in Reconstituted Human Nasal Tissue In Vitro. bioRxiv.

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Azelastine's inhibition of histamine and tryptase release from human umbilical cord blood-derived cultured mast cells as well as rat skin mast cell-induced vascular permeability: comparison with olopatadine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. droracle.ai \[droracle.ai\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. \[PDF\] Azelastine N-demethylation by cytochrome P-450 \(CYP\)3A4, CYP2D6, and CYP1A2 in human liver microsomes: evaluation of approach to predict the contribution of multiple CYPs. | Semantic Scholar \[semanticscholar.org\]](#)
- [6. Inhibitory effects of azelastine and its metabolites on drug oxidation catalyzed by human cytochrome P-450 enzymes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Determination of Azelastine in Human Plasma by Validated Liquid Chromatography Coupled to Tandem Mass Spectrometry \(LC-ESI/MS/MS\) for the Clinical Studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. jcpjournal.org \[jcpjournal.org\]](#)
- [11. Determination of azelastine and desmethylazelastine in human plasma by high-performance liquid chromatography - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. usbio.net \[usbio.net\]](#)
- [13. ijcr.org \[ijcr.org\]](#)

- [14. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
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